

# Proper Disposal Procedures for Flavanone: A Comprehensive Guide

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## Compound of Interest

Compound Name: Flavanone

Cat. No.: B1672756

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This guide provides essential safety, logistical, and procedural information for the proper disposal of **flavanone** (CAS No. 487-26-3). The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure the safe handling of chemical waste and compliance with environmental regulations. Due to conflicting information in safety data sheets, with some classifying **flavanone** as hazardous and others not, a conservative approach is mandated.<sup>[1][2]</sup> Therefore, **flavanone** and any materials contaminated with it should be treated as hazardous chemical waste.<sup>[3]</sup>

## Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling **flavanone** for disposal, it is crucial to wear the appropriate Personal Protective Equipment (PPE) to prevent inhalation and contact with skin and eyes.<sup>[4]</sup>

- **Gloves:** Use chemical-resistant gloves, such as nitrile.<sup>[4]</sup>
- **Eye Protection:** Wear safety glasses or chemical safety goggles.<sup>[4]</sup>
- **Lab Coat:** A standard laboratory coat is required to protect from spills.<sup>[4]</sup>
- **Respiratory Protection:** Work in a well-ventilated area. If there is a risk of generating dust, a NIOSH-approved respirator or dust mask is recommended.<sup>[4][5]</sup>

## Flavanone: Properties and Hazard Profile

The following table summarizes key quantitative data and hazard information for **flavanone**. This information is critical for safe handling and for completing hazardous waste manifests.

Property	Value	Reference(s)
CAS Number	487-26-3	
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	222.24 g/mol	[6]
Appearance	Light yellow solid	[1]
Melting Point	75 - 78 °C / 167 - 172.4 °F	[1]
Solubility	Practically insoluble in cold water	[6]
Flash Point	> 100 °C / > 212 °F	[1]
Acute Oral Toxicity	Category 4: Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	[1]
Eye Damage/Irritation	Category 2	[1]
Aquatic Hazard	Acute Category 2: Toxic to aquatic life	

## Protocol for Flavanone Waste Disposal

The required method for disposing of **flavanone** is through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[4][7] Under no circumstances should **flavanone** or its residues be disposed of down the drain or in the regular trash.[7][8]

### Step 1: Waste Segregation

To prevent unintended chemical reactions, **flavanone** waste must be kept separate from other chemical waste streams.[4][9]

- Solid Waste: Collect unused or waste **flavanone** powder, along with contaminated items like weighing boats, filter paper, and gloves, in a dedicated hazardous waste container.[\[10\]](#)
- Liquid Waste: Solutions containing **flavanone** should be collected in a separate, dedicated liquid hazardous waste container.[\[10\]](#) Do not mix with other solvent or aqueous waste streams unless compatibility has been verified.

## Step 2: Containerization

Proper containerization is crucial for safe storage and transport.

- Use a container that is in good condition, free from leaks, and chemically compatible with **flavanone**. High-density polyethylene (HDPE) containers are a suitable choice.[\[10\]](#)[\[11\]](#)
- Ensure the container is securely sealed at all times, except when adding waste.[\[9\]](#)[\[12\]](#)
- Do not fill containers beyond 90% of their capacity to allow for expansion and prevent spills.[\[11\]](#)

## Step 3: Labeling

Accurate labeling is a regulatory requirement and essential for safety.[\[7\]](#) The container must be labeled with a hazardous waste tag as soon as the first drop of waste is added. The label must include:

- The words "Hazardous Waste".[\[7\]](#)
- The full chemical name: "**Flavanone**". Avoid abbreviations or chemical formulas.[\[7\]](#)
- A complete list of all components and their approximate percentages for mixtures.[\[9\]](#)
- The date of waste generation.[\[7\]](#)
- The name of the Principal Investigator and the specific laboratory location (building and room number).[\[7\]](#)
- Appropriate hazard pictograms checked off.[\[7\]](#)

## Step 4: Storage

Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[9\]](#)

- The SAA must be under the direct control of laboratory personnel and clearly marked with "Hazardous Waste" signage.[\[11\]](#)
- Store the container in a location away from ignition sources and incompatible materials.[\[10\]](#)
- Secondary containment should be used to capture any potential leaks.[\[9\]](#)[\[10\]](#)

## Step 5: Arranging for Disposal

Once the waste container is full or has been in storage for the maximum allowed time (e.g., 90 days or up to one year for partially filled containers in an SAA, depending on local regulations), contact your institution's EHS department to schedule a pickup.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Experimental Protocol: Spill Management

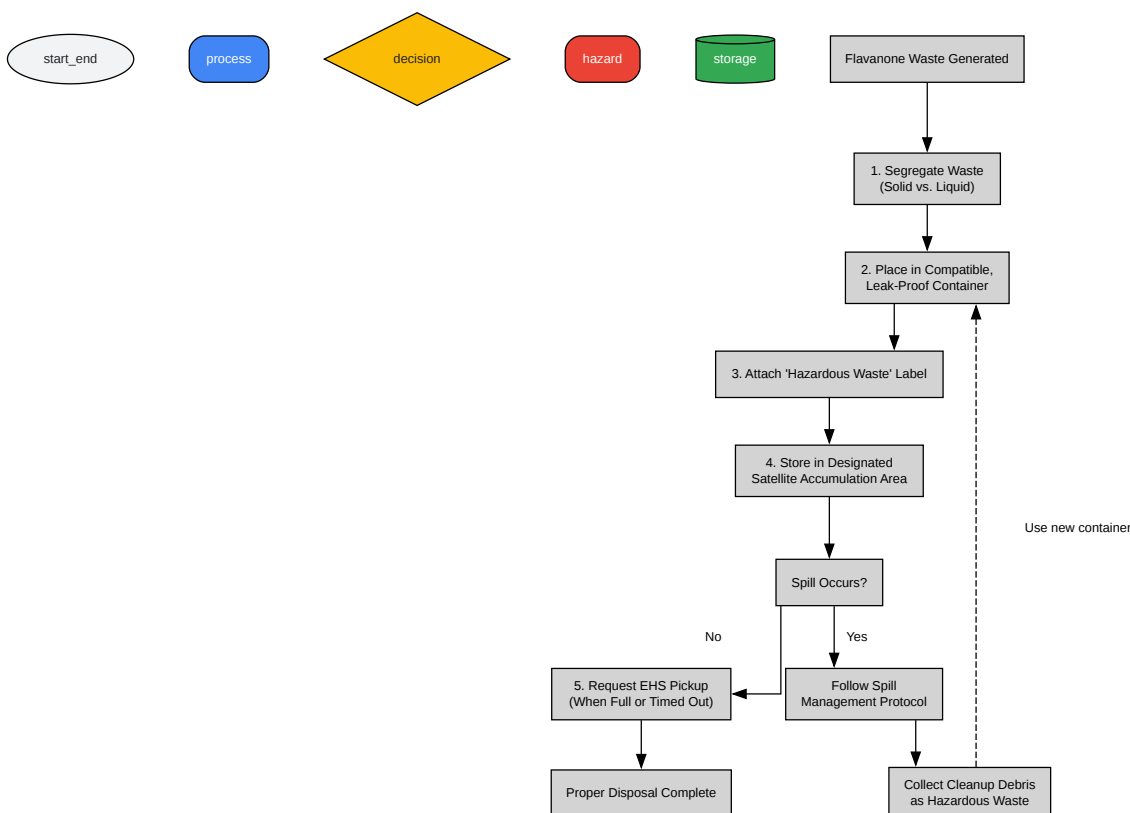
In the event of a **flavanone** spill, immediate action is required to minimize exposure and environmental contamination.[\[13\]](#)

- Evacuate and Secure: Alert others in the area and restrict access. If the spill is large, evacuate the laboratory.
- Ventilate: Ensure the area is well-ventilated. Use a fume hood if the spill occurs within one.[\[11\]](#)
- Don PPE: Before beginning cleanup, put on all required personal protective equipment, including gloves, safety goggles, and a lab coat.[\[4\]](#)
- Contain and Clean:
  - Solid Spills: Carefully sweep or scoop the solid material to avoid creating dust.[\[5\]](#)
  - Liquid Spills: Absorb solutions with an inert, non-combustible absorbent material.

- Collect Waste: Place all contaminated absorbents and cleaning materials into a new, sealable container.[13] This cleanup debris must be disposed of as hazardous waste.[4]
- Decontaminate: Clean the spill area thoroughly with soap and water. Collect the cleaning water and any contaminated wipes as hazardous waste.[4]
- Label and Dispose: Seal and label the container of cleanup waste as "Hazardous Waste: **Flavanone** Spill Debris" and arrange for its disposal through your EHS office.

## Mandatory Visualization: Flavanone Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper management and disposal of **flavanone** waste.



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Caption: Workflow for the safe disposal of **flavanone** waste.

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